

In-Depth Technical Guide: Diethyl 2-((dimethylamino)methylene)malonate (CAS 18856-68-3)

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name:	Diethyl dimethylaminomethylenemalonate
Cat. No.:	B101224

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This technical guide provides a comprehensive overview of the chemical structure, properties, synthesis, and potential biological activities of Diethyl 2-((dimethylamino)methylene)malonate, a versatile organic compound with applications in chemical synthesis and potential relevance in drug development.

Chemical Structure and Properties

Systematic Name: Diethyl 2-((dimethylamino)methylene)propanedioate

Synonyms: **Diethyl dimethylaminomethylenemalonate**[\[1\]](#)

CAS Number: 18856-68-3

Chemical Formula: C₁₀H₁₇NO₄[\[1\]](#)

Molecular Weight: 215.25 g/mol [\[1\]](#)

Chemical Structure:

Physicochemical Properties:

The following table summarizes the key physicochemical properties of Diethyl 2-((dimethylamino)methylene)malonate.

Property	Value	Reference
Physical State	Liquid	[2]
Appearance	Clear yellow	[3]
Boiling Point	134 - 136 °C	[2]
Refractive Index (@ 20°C)	1.5040-1.5100	[3]
Topological Polar Surface Area (TPSA)	55.84 Å ²	[1]
logP	0.5581	[1]
Hydrogen Bond Acceptors	5	[1]
Hydrogen Bond Donors	0	[1]
Rotatable Bonds	5	[1]

Spectroscopic Data:

While specific experimental spectroscopic data for CAS 18856-68-3 is not readily available in the public domain, data for the closely related compound, diethyl malonate, can be used for comparative purposes. The presence of the dimethylaminomethylene group will introduce characteristic signals in the ¹H NMR, ¹³C NMR, and IR spectra.

- ¹H NMR: Expected signals would include triplets and quartets for the ethyl groups, a singlet for the dimethylamino protons, and a singlet for the vinylic proton.
- ¹³C NMR: Expected signals would include those for the carbonyl carbons, the ethyl carbons, the dimethylamino carbons, and the carbons of the double bond.
- IR Spectroscopy: Characteristic peaks would be expected for the C=O (ester) stretching, C=C stretching, and C-N stretching vibrations.

- Mass Spectrometry: The molecular ion peak would be expected at m/z 215, with fragmentation patterns corresponding to the loss of ethoxy and dimethylamino groups.

Synthesis

Experimental Protocol: Synthesis of Diethyl 2-((dimethylamino)methylene)malonate

A common method for the synthesis of Diethyl 2-((dimethylamino)methylene)malonate involves the reaction of diethyl malonate with dimethylformamide dimethyl acetal (DMF-DMA).

Materials:

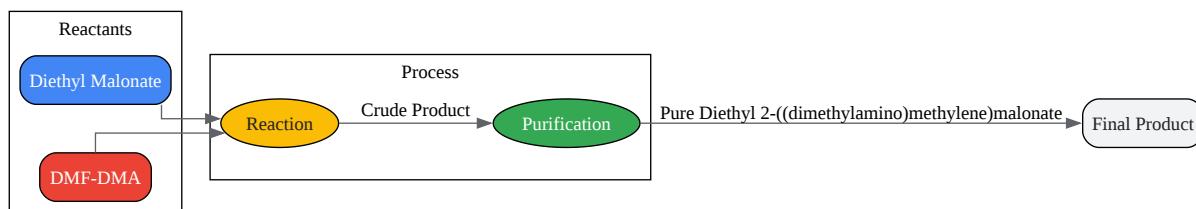
- Diethyl malonate
- Dimethylformamide dimethyl acetal (DMF-DMA)
- Anhydrous solvent (e.g., toluene or dichloromethane)
- Round-bottom flask
- Reflux condenser
- Magnetic stirrer and stir bar
- Heating mantle
- Rotary evaporator

Procedure:

- To a solution of diethyl malonate (1 equivalent) in an anhydrous solvent in a round-bottom flask, add dimethylformamide dimethyl acetal (1.1 equivalents).
- The reaction mixture is stirred and heated to reflux for a period of 2-4 hours. The progress of the reaction can be monitored by thin-layer chromatography (TLC).
- Upon completion of the reaction, the solvent and volatile by-products are removed under reduced pressure using a rotary evaporator.

- The resulting crude product can be purified by vacuum distillation to yield pure Diethyl 2-((dimethylamino)methylene)malonate as a clear yellow oil.

Reaction Workflow:



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Caption: Synthesis workflow for Diethyl 2-((dimethylamino)methylene)malonate.

Biological Activity and Potential Applications

While direct biological studies on Diethyl 2-((dimethylamino)methylene)malonate are limited, its structural analogs, Diethyl 2-((arylamino)methylene)malonates (DAMMs), have demonstrated promising antifungal activity against the plant pathogen *Fusarium oxysporum*. This suggests that the enamine ester moiety is a key pharmacophore for this activity.

Antifungal Activity of Analogs:

Studies have shown that DAMMs can inhibit the mycelial growth of *Fusarium oxysporum*, with some derivatives exhibiting potent activity. This indicates a potential application for Diethyl 2-((dimethylamino)methylene)malonate and its derivatives as lead compounds in the development of novel antifungal agents for agricultural or therapeutic use.

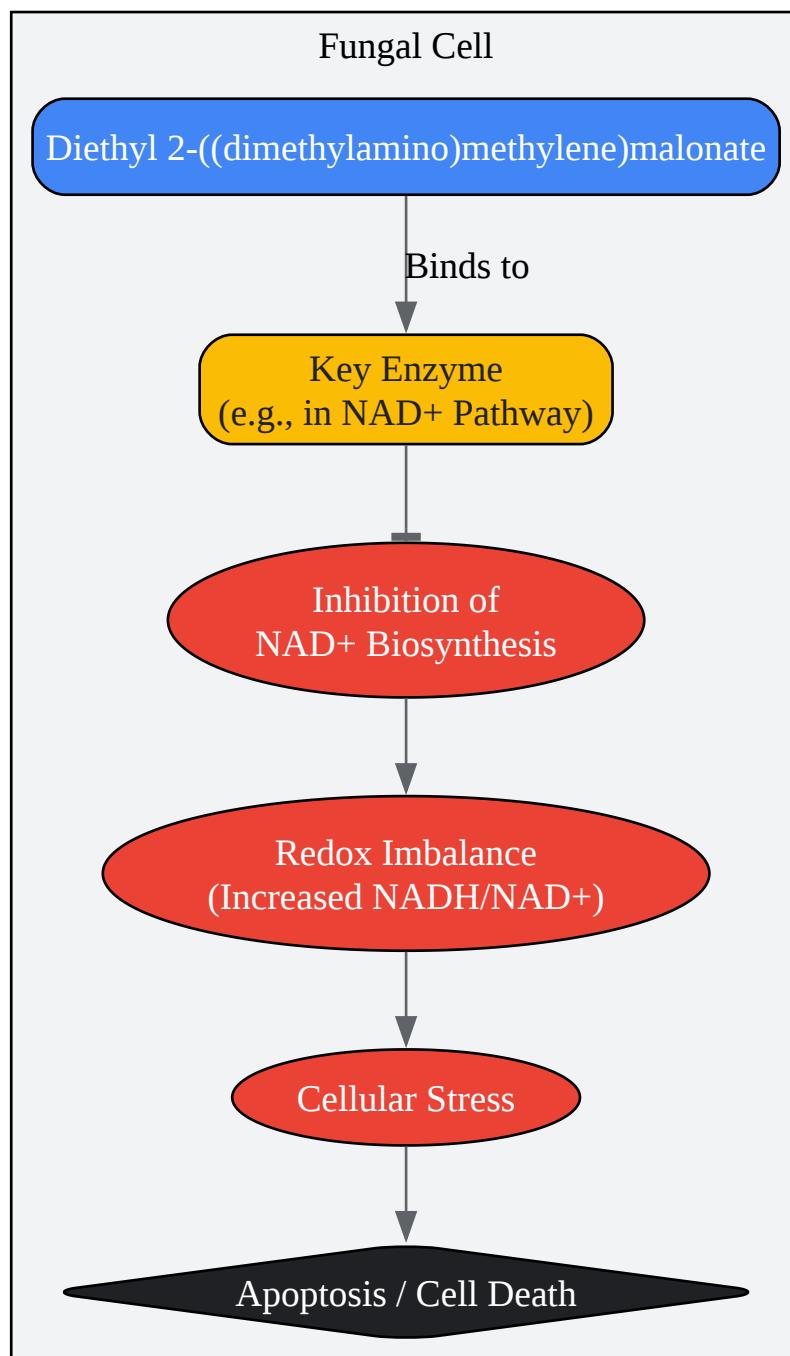
Proposed Mechanism of Action:

The precise mechanism of antifungal action for enamine esters is not fully elucidated. However, based on the known mechanisms of other antifungal agents and the chemical nature of the

compound, a plausible hypothesis involves the disruption of essential cellular processes in the fungus. One potential target is the NAD⁺ salvage pathway, which is crucial for maintaining the cellular redox balance and viability.

Hypothetical Signaling Pathway for Antifungal Action:

The following diagram illustrates a hypothetical signaling pathway where an enamine ester, such as Diethyl 2-((dimethylamino)methylene)malonate, could exert its antifungal effect by inhibiting a key enzyme in the NAD⁺ biosynthesis pathway, leading to cellular stress and ultimately, cell death.



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Caption: Hypothetical antifungal mechanism targeting the NAD+ pathway.

Applications in Drug Development:

The enamine functionality present in Diethyl 2-((dimethylamino)methylene)malonate makes it a valuable intermediate in organic synthesis. It can be utilized as a building block for the construction of more complex heterocyclic compounds with potential therapeutic activities. The active methylene group allows for a variety of chemical transformations, making it a versatile precursor in the synthesis of novel drug candidates.

Safety and Handling

Diethyl 2-((dimethylamino)methylene)malonate should be handled in a well-ventilated area, and appropriate personal protective equipment (PPE), including gloves and safety glasses, should be worn. For detailed safety information, refer to the Safety Data Sheet (SDS) provided by the supplier.

Conclusion

Diethyl 2-((dimethylamino)methylene)malonate is a valuable chemical intermediate with established utility in organic synthesis. The emerging antifungal activity of its analogs suggests a promising avenue for future research and development in the agrochemical and pharmaceutical industries. Further studies are warranted to fully elucidate its biological activities and potential therapeutic applications.

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